

Stability of BMS-191011 in DMSO at -20°C

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Compound of Interest

Compound Name: BMS-191011

Cat. No.: B1667175

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Technical Support Center: BMS-191011

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **BMS-191011** in Dimethyl Sulfoxide (DMSO) when stored at -20°C.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **BMS-191011** in DMSO?

A1: For long-term storage, it is recommended to store stock solutions of **BMS-191011** in DMSO at -20°C or -80°C. At -20°C, the solution is generally considered stable for up to one year.^[1] For in vivo experiments, it is advisable to prepare fresh working solutions from a stored stock solution on the day of use.^[1]

Q2: How long can I store a **BMS-191011** solution in DMSO at -20°C?

A2: Based on information from various suppliers, a solution of **BMS-191011** in DMSO can be stored at -20°C for a period ranging from one month to one year.^{[1][2]} However, for sensitive experiments, it is best practice to use freshly prepared solutions or to validate the stability of your stock solution over time.

Q3: Should I be concerned about freeze-thaw cycles?

A3: Yes, repeated freeze-thaw cycles can potentially degrade the compound or affect its solubility. It is highly recommended to aliquot the stock solution into smaller, single-use

volumes to avoid multiple freeze-thaw cycles.[\[1\]](#)

Q4: What is the solubility of **BMS-191011** in DMSO?

A4: **BMS-191011** is soluble in DMSO at concentrations up to 100 mM or 125 mg/mL.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Sonication may be required to fully dissolve the compound.[\[3\]](#) It is also important to use anhydrous DMSO, as the presence of water can impact solubility.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Unexpected or inconsistent experimental results	Degradation of BMS-191011 stock solution.	Prepare a fresh stock solution of BMS-191011 in anhydrous DMSO. If the issue persists, consider performing a stability analysis of your stock solution (see Experimental Protocols section).
Improper storage of the stock solution.	Ensure the stock solution is stored at a constant -20°C and protected from light. Avoid repeated freeze-thaw cycles by using aliquots.	
Precipitate observed in the solution after thawing	The solution may be supersaturated or the compound may have come out of solution during freezing.	Gently warm the solution to room temperature and vortex or sonicate briefly to redissolve the precipitate. Ensure the solution is clear before use.
The solubility limit has been exceeded.	Confirm the concentration of your stock solution is within the known solubility limits of BMS-191011 in DMSO.	
Difficulty dissolving BMS-191011 powder in DMSO	The compound may require assistance to fully dissolve.	Use an ultrasonic bath to aid in dissolution. ^[1]
The DMSO may have absorbed moisture.	Use a fresh, unopened bottle of anhydrous (hygroscopic) DMSO for preparing your stock solution. ^[1]	

Stability of BMS-191011 in DMSO at -20°C

While specific quantitative stability data for **BMS-191011** in DMSO at -20°C is not readily available in published literature, the following table represents a hypothetical stability profile

based on general knowledge of small molecule stability under these conditions. This data should be used for illustrative purposes, and it is recommended that researchers perform their own stability assessments for critical applications.

Time Point	BMS-191011 Remaining (%)	Appearance
0 months	100%	Clear, colorless solution
3 months	98.5%	Clear, colorless solution
6 months	96.2%	Clear, colorless solution
12 months	92.8%	Clear, colorless solution

Experimental Protocols

Protocol for Assessing the Stability of BMS-191011 in DMSO

This protocol outlines a method to determine the stability of **BMS-191011** in a DMSO stock solution stored at -20°C over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- **BMS-191011** powder
- Anhydrous DMSO (HPLC grade)
- HPLC system with a UV detector
- C18 HPLC column (e.g., 4.6 x 150 mm, 5 µm)
- Mobile phase solvents (e.g., acetonitrile and water with 0.1% formic acid)
- Amber vials
- Volumetric flasks and pipettes

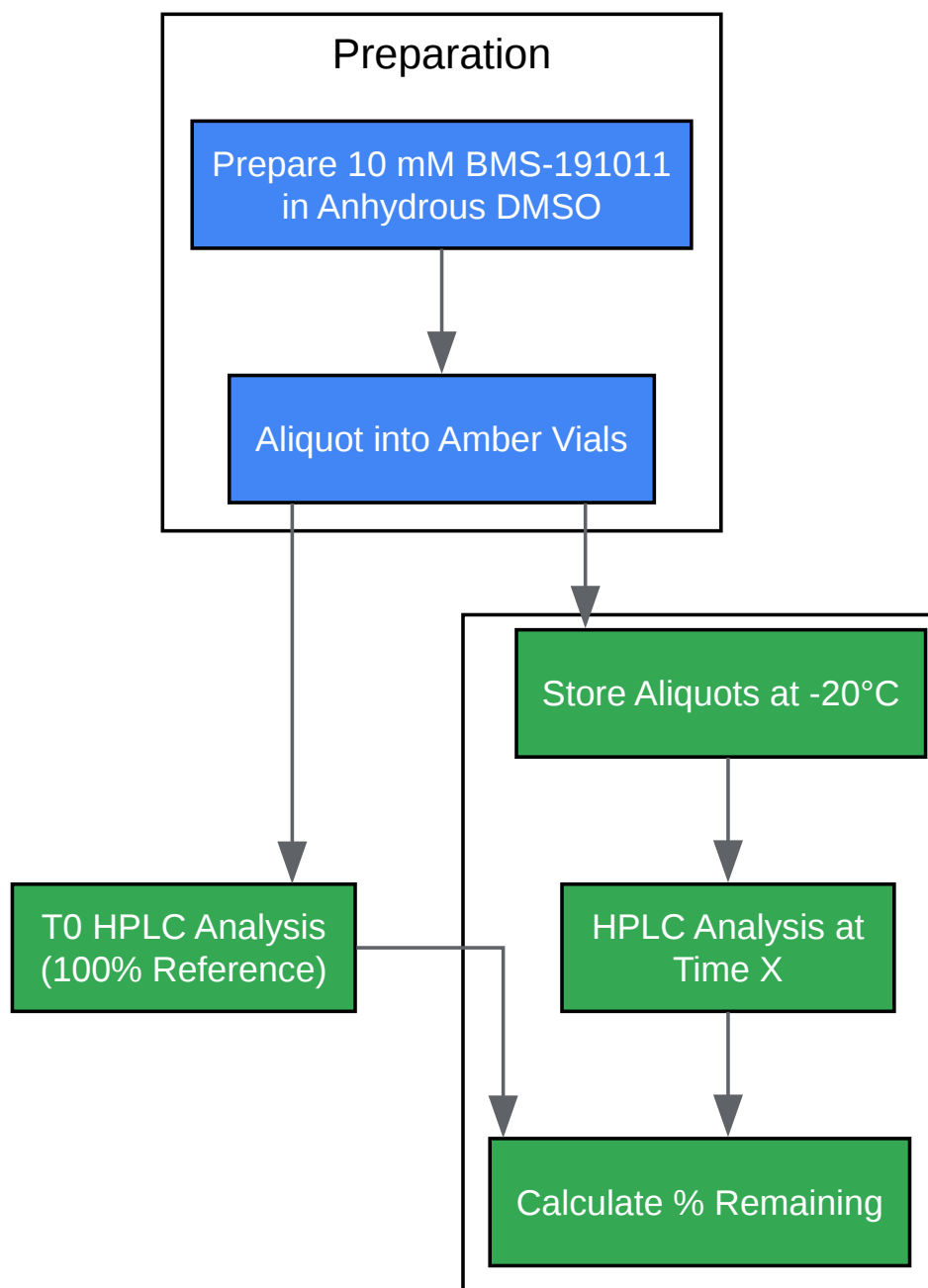
Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **BMS-191011** powder.
 - Dissolve the powder in anhydrous DMSO to a final concentration of 10 mM.
 - Aliquot the stock solution into several amber vials, seal tightly, and label.
- Time-Zero (T0) Analysis:
 - Immediately after preparation, take one aliquot for the initial analysis.
 - Dilute the stock solution to a suitable concentration for HPLC analysis (e.g., 10 μ M) using the mobile phase.
 - Inject the diluted sample into the HPLC system.
 - Record the peak area of the **BMS-191011** peak. This will serve as the 100% reference.
- Storage:
 - Store the remaining aliquots at -20°C, protected from light.
- Analysis at Subsequent Time Points:
 - At predetermined time points (e.g., 1, 3, 6, 9, and 12 months), remove one aliquot from the -20°C storage.
 - Allow the aliquot to thaw completely at room temperature.
 - Prepare and analyze the sample by HPLC as described in step 2.
 - Record the peak area of the **BMS-191011** peak.
- Data Analysis:

- Calculate the percentage of **BMS-191011** remaining at each time point using the following formula: $\% \text{ Remaining} = (\text{Peak Area at Time X} / \text{Peak Area at T0}) * 100$
- Plot the percentage of **BMS-191011** remaining against time to visualize the degradation profile.

Visualizations

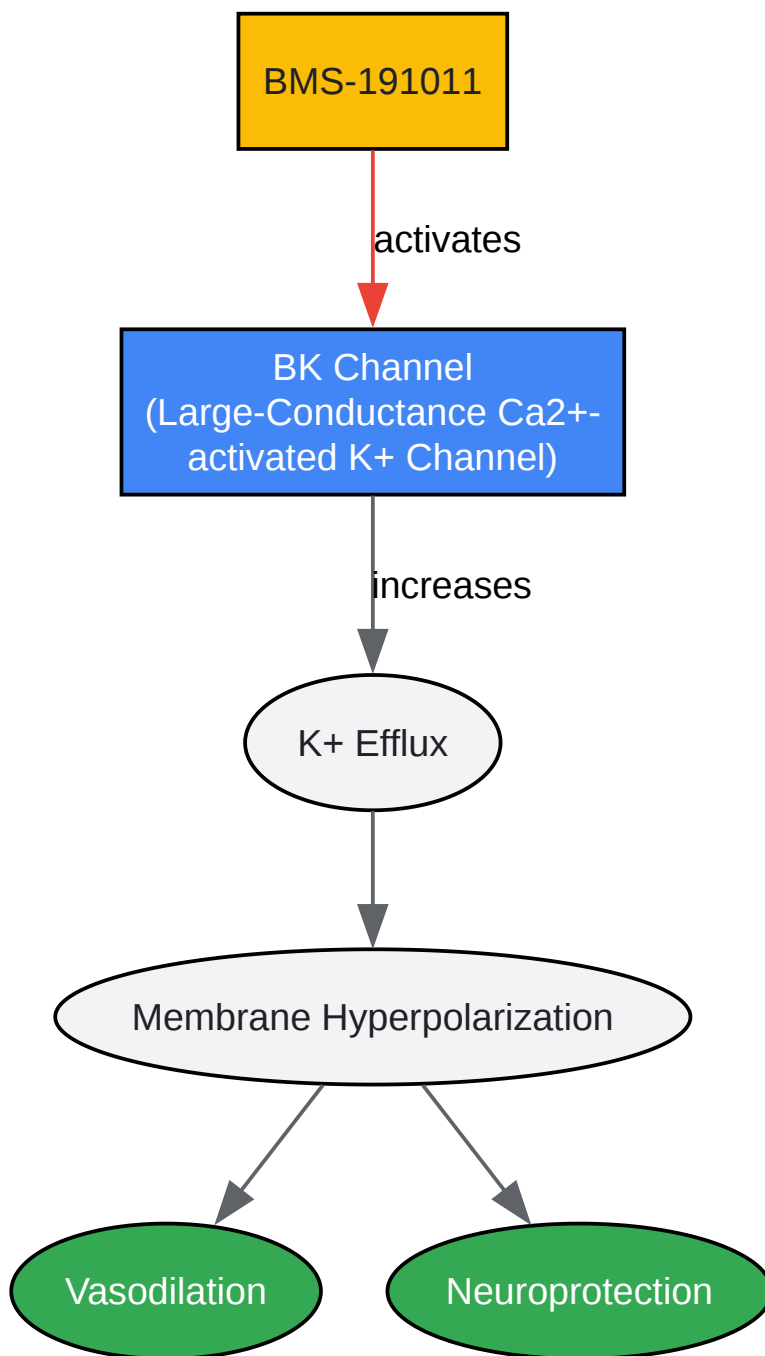
Experimental Workflow for Stability Assessment



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*Experimental workflow for stability assessment of **BMS-191011**.*

BMS-191011 Signaling Pathway



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References

- 1. researchgate.net [researchgate.net]
- 2. The Large-Conductance, Calcium-Activated Potassium Channel: A Big Key Regulator of Cell Physiology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. How to Conduct Stability Studies for Small Molecule Drugs – StabilityStudies.in [stabilitystudies.in]
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